

Commercial sources of [Compound Name] for research

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Compound of Interest

Compound Name: *Tombozin*
CAS No.: *604-99-9*
Cat. No.: *B1679928*

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Preface: Selection of Exemplar Compound

Note: As the placeholder [Compound Name] was not specified, this guide utilizes Rapamycin (Sirolimus) as the exemplar compound. Rapamycin is chosen due to its ubiquity in drug discovery, complex solubility profile, specific stability requirements, and the critical importance of isomer purity in commercial sourcing—perfectly illustrating the depth required for a high-level Application Note.

Executive Summary & Sourcing Strategy

In the context of longevity research, oncology, and immunosuppression, Rapamycin (Sirolimus) acts as the archetypal mTOR inhibitor. However, reproducibility crises in mTOR interrogation often stem from poor reagent quality. Commercial rapamycin is frequently contaminated with sec-rapamycin (a tautomer with significantly reduced biological activity) or degradation products due to improper cold-chain management.

This guide moves beyond simple purchasing; it establishes a protocol for Vendor Qualification and Compound Handling to ensure that the

values you generate are artifacts of biology, not chemistry.

Commercial Landscape & Vendor Comparison

When sourcing Rapamycin for sensitive assays (e.g., phosphorylation flow cytometry or in vivo longevity studies), "Purity >99%" is insufficient. You must verify the method of analysis (HPLC vs. NMR).

Supplier Category	Representative Vendor	Grade	Purity Specification	Recommended Application
High-Fidelity	LC Laboratories	Research	>99% (HPLC); <0.3% sec-isomer	In vivo dosing; Critical kinetics assays.
Standard	Selleckchem / Tocris	Bio-Reagent	>99% (HPLC)	High-throughput screening; Cell viability assays.
General Chemical	Sigma-Aldrich	Reagent	95% (TLC/HPLC)	Routine controls; Non-critical signaling checks.

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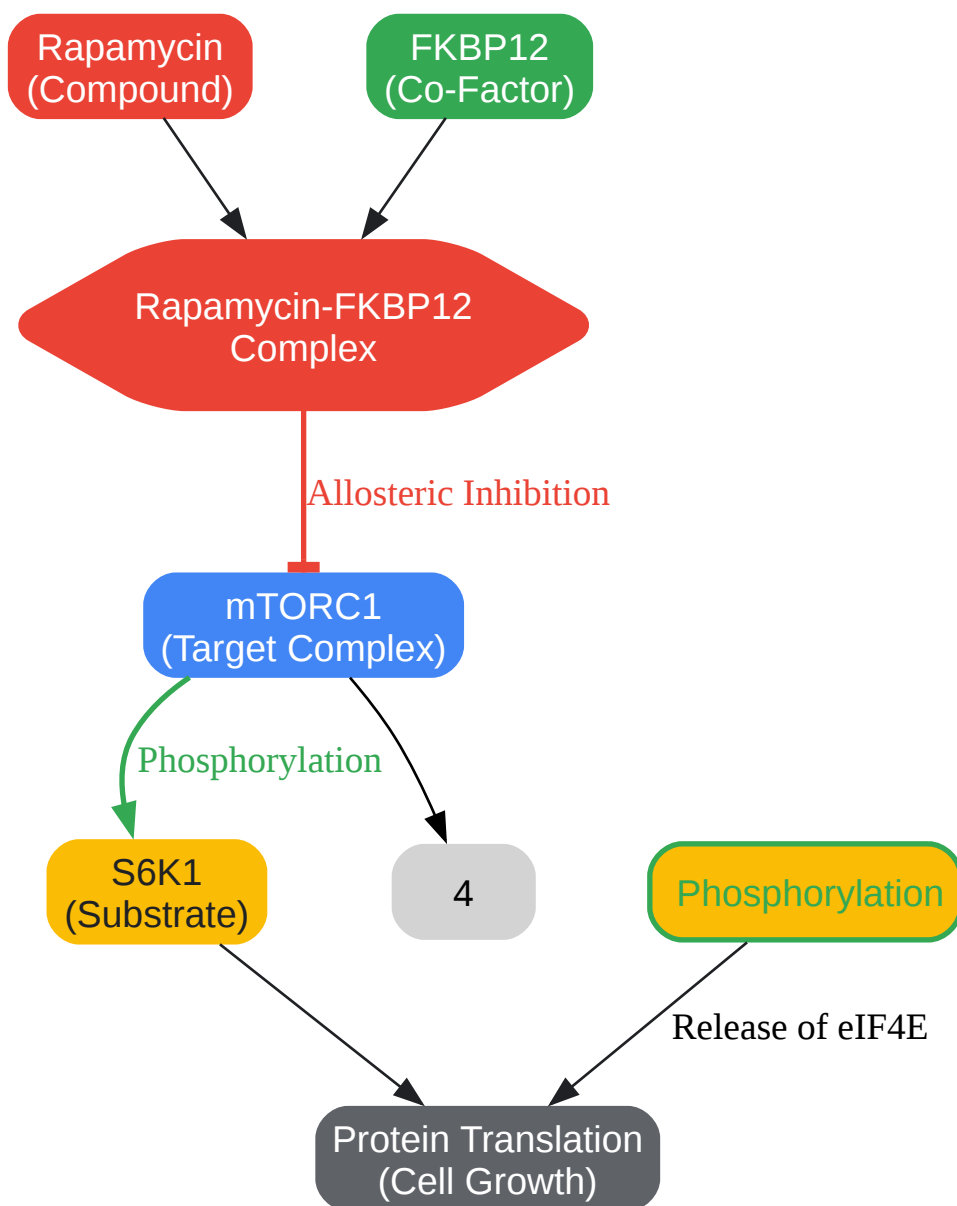
Critical Insight: Always request a specific Lot Certificate of Analysis (CoA) before purchase. Check for the "Total Impurities" profile. If the vendor cannot supply a chromatogram showing separation of the sec-isomer, do not use that lot for kinetic binding studies.

Mechanistic Validation: The mTOR Signaling Pathway

To validate the activity of your sourced Rapamycin, you must assay its downstream effects. Rapamycin forms a gain-of-function complex with FKBP12, which then allosterically inhibits

mTORC1. It does not directly inhibit the catalytic site (unlike ATP-competitive inhibitors like Torin1), meaning its inhibition of substrates like 4E-BP1 is often incomplete compared to S6K1.

Visualizing the Target Pathway: The following diagram illustrates the specific node (mTORC1) targeted by the Rapamycin-FKBP12 complex and the downstream readouts (pS6, p4E-BP1) used for validation.



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Figure 1: Mechanism of Action. Rapamycin requires FKBP12 to inhibit mTORC1, differentially affecting S6K1 and 4E-BP1 phosphorylation.

Application Note: Handling and Solubility Protocol

Rapamycin is a macrocyclic lactone. It is hydrophobic and unstable in aqueous solution. A common error is attempting to dilute the powder directly into media, resulting in micro-precipitation that is invisible to the naked eye but disastrous for concentration accuracy.

Protocol A: Preparation of Master Stocks

- Solvent Selection: Use DMSO (Dimethyl Sulfoxide), anhydrous, 99.9%.
 - Why? Ethanol is acceptable but evaporates too quickly for reliable long-term storage.
- Concentration: Prepare a 10 mM or 50 mM stock.
 - Calculation: Molecular Weight of Rapamycin = 914.17 g/mol .
 - To make 1 mL of 10 mM stock: Weigh 9.14 mg of powder and add 1 mL DMSO.
- Dissolution: Vortex vigorously for 30 seconds. Inspect for clarity.
- Aliquot Strategy:
 - Do not store the bulk bottle at 4°C.
 - Aliquot into light-protected (amber) microcentrifuge tubes (20 µL - 50 µL per tube).
 - Storage: -20°C (stable for 6 months) or -80°C (stable for 2 years).

Protocol B: The "Step-Down" Dilution Method

To treat cells, you must perform an intermediate dilution to prevent "DMSO shock" (local precipitation upon contact with media).

Workflow Visualization:



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Figure 2: Step-Down Dilution Workflow. Direct dilution from 100% DMSO to aqueous media can cause precipitation; intermediate steps ensure homogeneity.

Experimental Protocol: In Vitro Validation Assay

Objective: Confirm biological activity of sourced Rapamycin via Western Blot analysis of S6 Ribosomal Protein phosphorylation (pS6).

Materials:

- HEK293 or HeLa cells (70% confluent).
- Rapamycin Stock (10 mM).
- Primary Antibody: Phospho-S6 Ribosomal Protein (Ser235/236).
- Lysis Buffer: RIPA + Protease/Phosphatase Inhibitors.

Step-by-Step Methodology:

- Seeding: Plate cells in a 6-well plate and allow to adhere overnight.
- Starvation (Optional but Recommended): Serum starve (0.1% FBS) for 4 hours to reduce basal mTOR activity, sensitizing the assay.
- Treatment:
 - Prepare Rapamycin working solution (100 nM final).
 - Treat cells for 1 hour at 37°C.
 - Control: Treat one well with DMSO vehicle only (0.1% v/v).

- Stimulation:
 - Add 10% FBS or Insulin (100 nM) to all wells for 30 minutes to robustly activate mTOR.
- Lysis:
 - Wash with ice-cold PBS.
 - Lyse directly on ice. Collect supernatant.
- Readout:
 - Perform SDS-PAGE and Western Blot.
 - Success Criteria: The Vehicle+Insulin lane should show a strong band for pS6. The Rapamycin+Insulin lane should show >90% reduction in band intensity compared to the vehicle.



Troubleshooting: If inhibition is partial (<50%), suspect compound degradation (check storage logs) or incomplete solubility (review Protocol B).

References

- PubChem.Sirolimus (Rapamycin) Compound Summary. National Library of Medicine. [\[Link\]](#)
- LC Laboratories.Rapamycin: Technical Data and Purity Analysis. [\[Link\]](#)
- Laplante, M., & Sabatini, D. M. (2012). mTOR signaling in growth control and disease. Cell. [\[Link\]](#)
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